

Environmental fate and transport of 2,3-Dimethylbutane

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Compound of Interest

Compound Name: 2,3-Dimethylbutane

Cat. No.: B166060

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An In-depth Technical Guide to the Environmental Fate and Transport of **2,3-Dimethylbutane**

Introduction

2,3-Dimethylbutane, also known as diisopropyl, is a branched-chain alkane and an isomer of hexane.^[1] It is a colorless, volatile liquid with a petroleum-like odor.^{[2][3]} Its primary uses include being a component in high-octane fuels and a chemical intermediate in organic synthesis.^{[2][4]} Due to its production and use, **2,3-dimethylbutane** may be released into the environment through various waste streams, gasoline vapor emissions, and combustion processes.^{[2][5]} Understanding its behavior—how it moves, transforms, and persists—in the environment is critical for assessing its potential ecological impact.

This technical guide provides a comprehensive overview of the environmental fate and transport of **2,3-dimethylbutane**, summarizing key physicochemical properties, degradation pathways, and mobility in various environmental compartments. It is intended for researchers, scientists, and professionals involved in environmental science and drug development who require detailed information on this compound.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physical and chemical properties. These properties influence its distribution in the air, water, and soil compartments. Key properties for **2,3-dimethylbutane** are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₄	[2]
Molar Mass	86.18 g/mol	[1][3]
Boiling Point	57.9 - 58.3 °C at 760 mmHg	[1][3]
Melting Point	-129 °C	[6]
Vapor Pressure	235 mmHg at 25 °C	[2]
Water Solubility	22.5 mg/L at 25 °C	[5]
Octanol-Water Partition Coefficient (log K _{ow})	3.42	[2]
Henry's Law Constant	1.2 atm·m ³ /mol	[2]
Specific Gravity	0.6616 at 20 °C	[3]
Vapor Density	3.0 (Air = 1)	[3]

Environmental Fate

Environmental fate describes the transformation and distribution of a substance in the environment. For **2,3-dimethylbutane**, the key processes are volatilization, atmospheric photodegradation, and adsorption to soil and sediment.

Release to the Environment

2,3-Dimethylbutane is primarily released to the environment from anthropogenic sources. Its use as a high-octane fuel component and in organic synthesis can lead to its release through various waste streams.[2] It is also emitted into the atmosphere from automobile exhaust, biomass combustion, and gasoline vapor emissions.[4][5]

Degradation Pathways

Atmospheric Degradation (Photodegradation) Once released into the atmosphere, **2,3-dimethylbutane** exists almost exclusively in the vapor phase due to its high vapor pressure.[2] The primary degradation mechanism in the atmosphere is reaction with photochemically

produced hydroxyl radicals ($\bullet\text{OH}$).^[2] A secondary, much slower, degradation pathway is reaction with nitrate radicals ($\text{NO}_3\bullet$), which are present in the nighttime atmosphere.^[2] Hydrolysis is not a significant fate process for alkanes like **2,3-dimethylbutane** as they are generally unreactive in aqueous solutions.^[3]

Degradation Pathway	Reactant	Atmospheric Half-Life	Reference
Photodegradation	Hydroxyl Radicals ($\bullet\text{OH}$)	~5.4 days (estimated)	[2]
Photodegradation	Nitrate Radicals ($\text{NO}_3\bullet$)	~334 days (estimated)	[2]

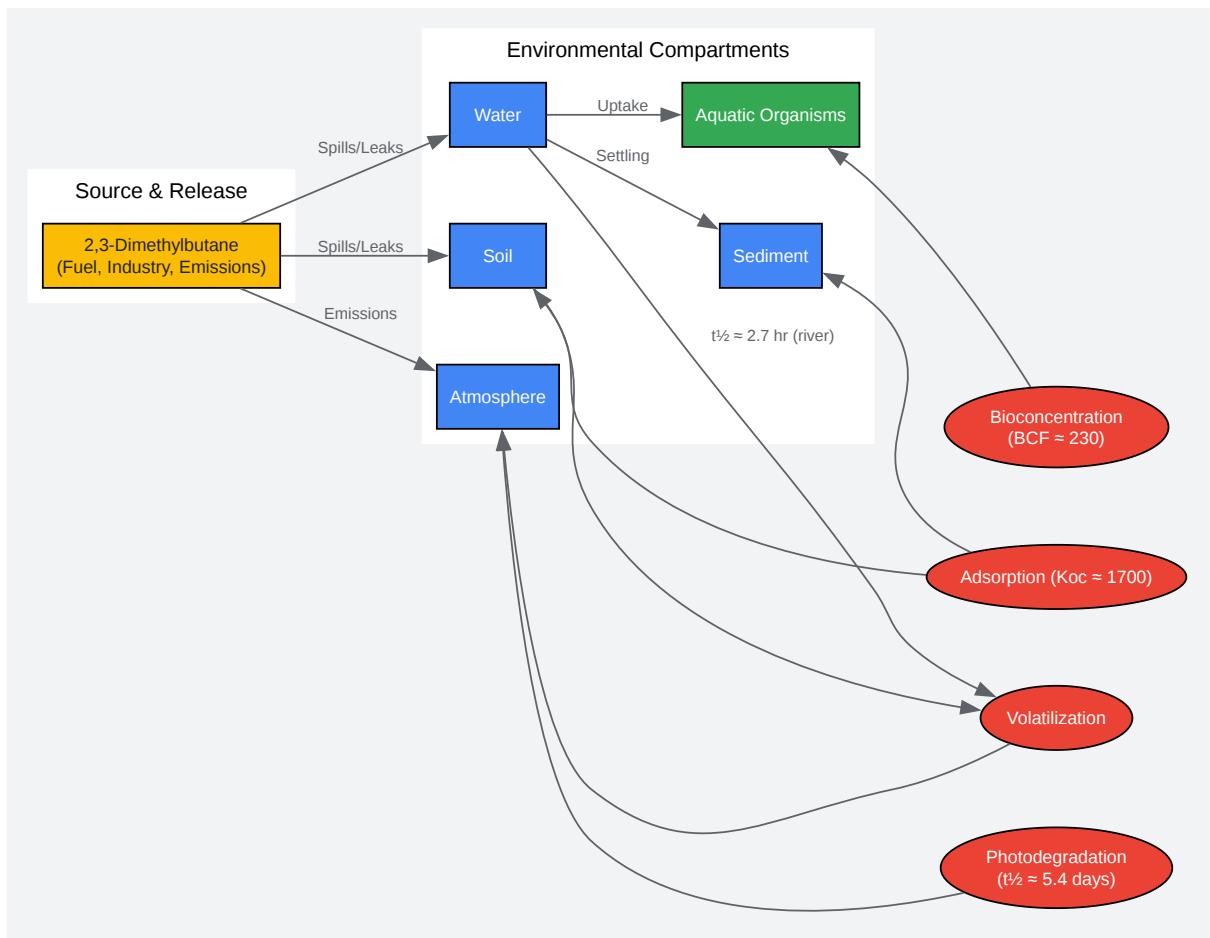
Biodegradation There is insufficient data available to definitively determine the rate or importance of biodegradation for **2,3-dimethylbutane** in soil or water environments.^[2] In general, linear alkanes are considered readily biodegradable by microorganisms under aerobic conditions.^[7] However, branched alkanes like **2,3-dimethylbutane** may be more resistant to microbial degradation.

Fate in Environmental Compartments

- Air: The atmosphere is the primary sink for **2,3-dimethylbutane**. It will exist as a vapor and undergo slow degradation primarily through reaction with hydroxyl radicals.^[2]
- Water: If released to water, **2,3-dimethylbutane** is expected to rapidly volatilize from the water surface.^[2] The estimated volatilization half-lives for a model river and model lake are 2.7 hours and 3.7 days, respectively.^[2] It may also adsorb to suspended solids and sediment.^[2]
- Soil: If released to soil, **2,3-dimethylbutane** is expected to have low mobility based on its estimated soil adsorption coefficient.^[2] Volatilization from both moist and dry soil surfaces is considered an important transport process.^[2]

Environmental Transport

Transport processes determine how a chemical moves within and between environmental compartments.



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Caption: Environmental fate and transport pathways for **2,3-Dimethylbutane**.

Volatilization

With a high vapor pressure and a significant Henry's Law constant (1.2 atm·m³/mol), volatilization is a major transport mechanism for **2,3-dimethylbutane** from both water and soil surfaces.^[2] This process facilitates its rapid transfer to the atmosphere.

Adsorption and Mobility

The mobility of a chemical in soil is often predicted using the organic carbon-water partition coefficient (Koc).^[8] A higher Koc value indicates stronger adsorption to soil and organic matter,

resulting in lower mobility.[8][9]

Parameter	Value	Implication	Reference
Soil Adsorption Coefficient (Koc)	~1700 (estimated)	Low mobility in soil	[2]
Bioconcentration Factor (BCF)	~230 (estimated)	Potential to bioconcentrate	[2]

The estimated Koc for **2,3-dimethylbutane** is approximately 1700, which suggests it will have low mobility in soil and will tend to adsorb to soil particles.[2]

Bioconcentration

The bioconcentration factor (BCF) is an indicator of a chemical's potential to accumulate in aquatic organisms from the surrounding water. An estimated BCF of 230 was calculated for **2,3-dimethylbutane** using its log Kow of 3.42.[2] This value suggests that bioconcentration in aquatic organisms is an important fate process.[2]

Experimental Protocols

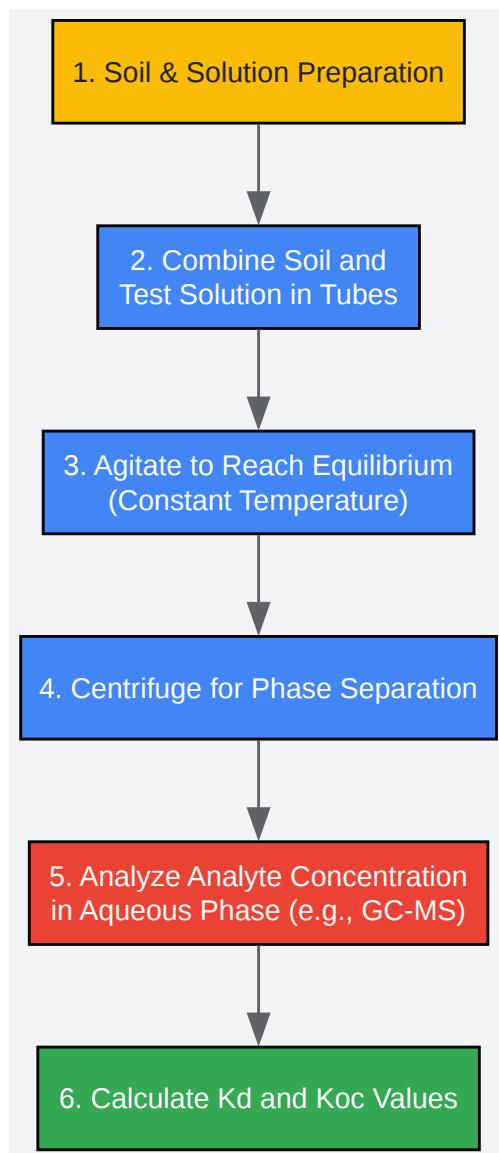
While specific experimental reports detailing the derivation of all fate parameters for **2,3-dimethylbutane** are not readily available in the public literature, the methodologies for determining key values like the Soil Adsorption Coefficient (Koc) are standardized. The following describes a typical protocol based on the OECD Test Guideline 106, "Adsorption - Desorption Using a Batch Equilibrium Method."

Objective: To determine the soil adsorption coefficient (Koc) of **2,3-dimethylbutane** to characterize its mobility in soil.

Principle: A solution of the test substance (**2,3-dimethylbutane**) of known concentration is agitated with a known mass of soil. After reaching equilibrium, the concentration of the substance in the aqueous phase is measured. The amount of substance adsorbed to the soil is calculated from the difference between the initial and equilibrium concentrations in solution.

Methodology:

- Soil Preparation: At least five different soil types are selected to cover a range of organic carbon content and pH. Soils are air-dried and sieved (2 mm). Key properties like pH, organic carbon content, and texture are determined.
- Test Solution Preparation: A stock solution of **2,3-dimethylbutane** is prepared in a 0.01 M calcium chloride (CaCl₂) solution, which acts as a background electrolyte to mimic soil water. Analytical standards are prepared by serial dilution.
- Equilibration: Known masses of soil are placed into centrifuge tubes. A defined volume of the test solution is added. The tubes are sealed and agitated (e.g., on a shaker) at a constant temperature (e.g., 20-25 °C) in the dark to prevent photodegradation. The equilibration time is determined in preliminary tests, ensuring equilibrium is reached without significant degradation of the substance.
- Phase Separation: After equilibration, the solid and aqueous phases are separated by centrifugation at a force sufficient to settle all suspended particles.
- Analysis: An aliquot of the supernatant (aqueous phase) is carefully removed. The concentration of **2,3-dimethylbutane** is quantified using an appropriate analytical method, such as gas chromatography with a flame ionization detector (GC-FID) or mass spectrometry (GC-MS).
- Calculation:
 - The amount of adsorbed substance is calculated by mass balance.
 - The soil-water distribution coefficient (Kd) is calculated for each soil: $Kd = (\text{Concentration in soil}) / (\text{Concentration in water})$
 - The organic carbon-water partition coefficient (Koc) is then calculated by normalizing Kd to the organic carbon content (f_{oc}) of the soil: $Koc = Kd / f_{oc}$



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Caption: General workflow for Koc determination via Batch Equilibrium Method.

Conclusion

The environmental fate of **2,3-dimethylbutane** is characterized by high volatility, leading to its rapid partitioning into the atmosphere from soil and water. In the atmosphere, it undergoes slow photodegradation. If it remains in terrestrial or aquatic systems, it is expected to exhibit low mobility due to its tendency to adsorb to organic matter in soil and sediment. Furthermore, its physicochemical properties suggest a potential for bioconcentration in aquatic organisms. A significant data gap exists regarding its biodegradation, particularly the rate and extent to which

it can be mineralized by microbial communities in soil and water. This lack of data highlights an area where further research is needed for a complete environmental risk assessment.

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